

Personal protective equipment for handling Pergolide sulfone

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Compound of Interest

Compound Name: Pergolide sulfone

Cat. No.: B019334

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Essential Safety and Handling Guide for Pergolide Sulfone

This guide provides crucial safety and logistical information for laboratory professionals handling **Pergolide sulfone**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE)

When handling **Pergolide sulfone**, which is primarily a solid powder, a comprehensive approach to personal protection is essential to minimize exposure.^[1] The following PPE is required:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[2][3]} If there is a risk of splashing, safety glasses with side-shields should be used.^[4]
- **Hand Protection:** Chemical-resistant gloves are mandatory.^{[3][4]} It is recommended to wear two pairs of gloves, especially during compounding, administration, and disposal.^{[5][6][7]} Gloves should be inspected before use and changed regularly, or immediately if they are torn, punctured, or contaminated.^[5]
- **Body Protection:** A protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is required.^[5] For more extensive handling,

fire/flammable resistant and impervious clothing should be worn.[2][3]

- Respiratory Protection: Work should be conducted in a well-ventilated area to avoid dust formation.[1][8] If exposure limits are exceeded or irritation occurs, a full-face respirator with a particulate filter device (EN 143) should be used.[2][9]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Pergolide sulfone** and ensuring a safe laboratory environment.

- Handling:
 - Handle in accordance with good industrial hygiene and safety practices.[1][4]
 - Ensure adequate ventilation and use local exhaust ventilation to control airborne levels.[1][10]
 - Avoid the formation and inhalation of dust.[1][2]
 - Do not eat, drink, or smoke in areas where the chemical is handled.[2][4][9]
 - Wash hands thoroughly before breaks and immediately after handling the product.[4][9]
 - All equipment used when handling the product must be grounded.[1]
- Storage:
 - Store in a locked, segregated, and approved area.[1][2][4]
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][4][11]
 - Protect from light by storing in light-resistant containers.[1][4][8][11]
 - Store away from incompatible materials such as strong bases and strong oxidizing agents.[1][4]

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed:

- Accidental Release:
 - Clear the area of personnel and move upwind.[\[8\]](#)[\[11\]](#)
 - Avoid breathing vapors and contact with skin and eyes.[\[11\]](#)
 - Wear appropriate personal protective equipment during cleanup.[\[1\]](#)[\[8\]](#)
 - Prevent further leakage or spillage if it is safe to do so.[\[2\]](#)[\[4\]](#)
 - Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[\[8\]](#)[\[11\]](#)
 - Collect the spilled material and place it in a suitable, labeled container for disposal.[\[2\]](#)[\[4\]](#)
[\[11\]](#)
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant.[\[4\]](#)[\[9\]](#)
 - Do not allow the chemical to enter drains, as discharge into the environment must be avoided.[\[3\]](#)

Quantitative Data Summary

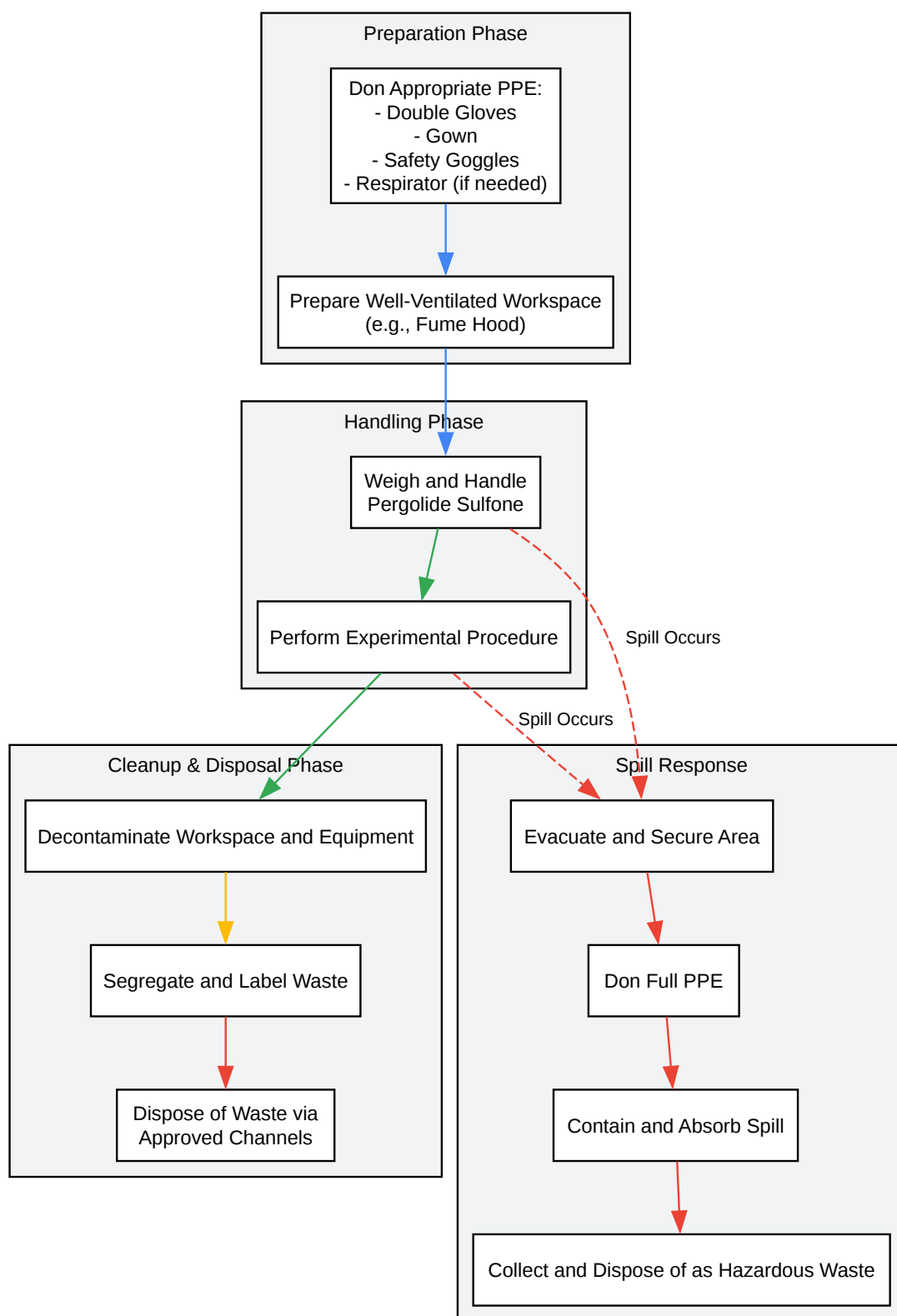
The following table summarizes available quantitative data for Pergolide mesylate, a closely related compound. No specific occupational exposure limits have been established for **Pergolide sulfone**.[\[1\]](#)[\[2\]](#)

Parameter	Value	Species	Source
Oral LD50	8400 µg/kg	Rat	[1]
OSHA PEL (for dust)	15 mg/m ³ (Total dust)	N/A	[10]
OSHA PEL (for dust)	5 mg/m ³ (Respirable fraction)	N/A	[10]

Experimental Workflow and Safety Protocols

Safe Handling Workflow for Pergolide Sulfone

The following diagram illustrates the standard operating procedure for the safe handling of **Pergolide sulfone** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Pergolide Sulfone**.

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